

1,1,1-Trifluoroacetone CAS number and safety data sheet

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1-Trifluoroacetone

Cat. No.: B105887

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An In-depth Technical Guide to 1,1,1-Trifluoroacetone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1,1,1-Trifluoroacetone**, a key building block in synthetic chemistry, particularly in the development of pharmaceutical compounds. This document outlines its chemical identity, detailed safety information, and handling protocols to ensure its safe and effective use in a laboratory setting.

Chemical Identification

- Chemical Name: **1,1,1-Trifluoroacetone**
- Synonyms: α,α,α -Trifluoroacetone, 1,1,1-Trifluoro-2-propanone, 3,3,3-Trifluoroacetone, Methyl trifluoromethyl ketone, Trifluoromethyl methyl ketone
- CAS Number: 421-50-1[1][2][3]
- Molecular Formula: $C_3H_3F_3O$ [1][4]
- Molecular Weight: 112.05 g/mol [5]
- Structure:

- InChI: 1S/C3H3F3O/c1-2(7)3(4,5,6)/h1H3
- SMILES: CC(=O)C(F)(F)F

Safety Data Summary

The following tables summarize the key safety and physical property data for **1,1,1-Trifluoroacetone**, compiled from various safety data sheets.

Table 1: Physical and Chemical Properties

Property	Value	Source
Appearance	Clear, colorless liquid	[1]
Odor	Pungent, chloroform-like	[1]
Boiling Point	22 °C	
Density	1.252 g/mL at 25 °C	
Vapor Pressure	13.62 psi at 20 °C	
Refractive Index	n _{20/D} 1.3	
Flash Point	-30 °C (-22 °F) - closed cup	
Solubility	Soluble in water	[1]

Table 2: Hazard Identification and GHS Classification

Hazard Class	GHS Classification	Signal Word	Hazard Statement
Flammable Liquids	Category 1	Danger	H224: Extremely flammable liquid and vapor.
Skin Corrosion/Irritation	Category 1B	Danger	H314: Causes severe skin burns and eye damage. [2]
Serious Eye Damage/Eye Irritation	Category 1	Danger	H314: Causes severe skin burns and eye damage. [2]
Aquatic Hazard (Chronic)	Category 3	-	H412: Harmful to aquatic life with long lasting effects.

Table 3: Personal Protective Equipment (PPE) and Storage

Condition	Recommendation	Source
Eye/Face Protection	Eyeshields, Face shield	
Skin Protection	Protective gloves, Protective clothing	[6]
Respiratory Protection	Use only under a chemical fume hood.[2] Dust mask type N95 (US) where risk assessment shows air-purifying respirators are appropriate.	
Storage Temperature	2-8°C, Refrigerated	[2]
Storage Conditions	Keep away from heat, sparks and flame. Keep under nitrogen. Protect from moisture. Keep container tightly closed in a dry and well-ventilated place.[2]	

Experimental Protocols: Safe Handling and Use

Given the hazardous nature of **1,1,1-Trifluoroacetone**, strict adherence to safety protocols is mandatory.

General Handling:

- Avoid all personal contact, including inhalation.[7]
- Wear protective clothing, gloves, and eye/face protection.[7]
- Work in a well-ventilated area, preferably under a chemical fume hood.[2]
- Ground all metal parts of equipment to prevent static discharge.[2]
- Use non-sparking tools.[2]

- Do not allow clothing wet with the material to stay in contact with skin.[7]

First Aid Measures:

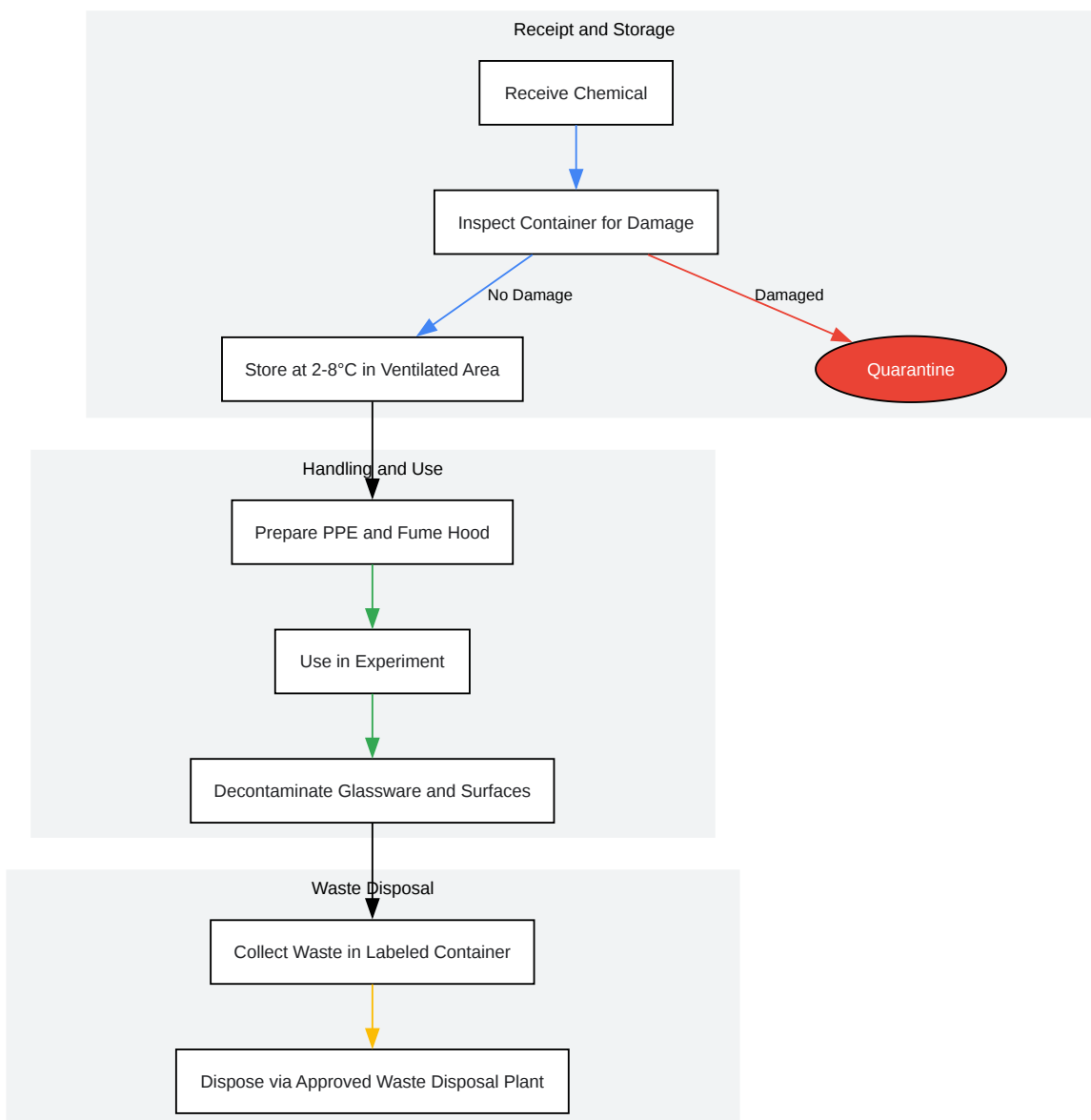
- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a physician immediately.

Fire Fighting Measures:

- Extinguishing Media: Use CO₂, dry chemical, or foam.[2]
- Hazards: Liquid and vapor are highly flammable.[7] Containers may rupture due to pressure buildup under fire conditions.[7] Combustion products include carbon dioxide, hydrogen fluoride, and other toxic fumes.[7]

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1,1,1-Trifluoroacetone** from receipt to disposal.



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Caption: Workflow for Safe Handling of **1,1,1-Trifluoroacetone**.

This guide is intended to provide essential information for the safe handling and use of **1,1,1-Trifluoroacetone**. Users should always consult the most recent and complete Safety Data

Sheet provided by their supplier before use and ensure that a thorough risk assessment is conducted.

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- To cite this document: BenchChem. [1,1,1-Trifluoroacetone CAS number and safety data sheet]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105887#1-1-1-trifluoroacetone-cas-number-and-safety-data-sheet\]](https://www.benchchem.com/product/b105887#1-1-1-trifluoroacetone-cas-number-and-safety-data-sheet)

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